

What are the physicochemical properties of 1-Nonacosanol?

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Compound of Interest

Compound Name: 1-Nonacosanol

Cat. No.: B104473

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An In-depth Technical Guide to the Physicochemical Properties of **1-Nonacosanol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-nonacosanol**, a long-chain saturated fatty alcohol. The information presented is intended for researchers, scientists, and professionals involved in drug development and other scientific disciplines where the properties of such molecules are of interest. This document summarizes key quantitative data, outlines detailed experimental protocols for property determination, and includes visualizations to illustrate experimental workflows and structure-property relationships.

Core Physicochemical Properties

1-Nonacosanol is a straight-chain, 29-carbon primary fatty alcohol.^[1] Its long aliphatic chain and terminal hydroxyl group dictate its physical and chemical behaviors.

Identification and General Properties

Property	Value	Source(s)
IUPAC Name	Nonacosan-1-ol	[2]
Synonyms	n-Nonacosanol, Nonacosyl alcohol	
CAS Number	6624-76-6	[2]
Molecular Formula	C29H60O	[2]
Molecular Weight	424.79 g/mol	[3]
Appearance	White, waxy solid (at STP)	Inferred

Thermal and Physical Properties

Property	Value	Source(s)
Melting Point	84.6 °C (357.75 K)	[3]
	47-49 °C	
Boiling Point	Decomposes before boiling at atmospheric pressure. Estimated high boiling point under vacuum.	Inferred
Density	Not experimentally determined. Estimated to be ~0.8-0.9 g/cm ³ at room temperature.	Inferred
Solubility	Water: Insoluble Nonpolar Organic Solvents (e.g., hexane, chloroform): Soluble Polar Organic Solvents (e.g., ethanol, methanol): Sparingly soluble	Inferred

Note on conflicting data: There is a notable discrepancy in the reported melting points for **1-Nonacosanol**. The value of 84.6 °C originates from a 1952 study by Stallberg et al., while other sources report a range of 47-49 °C without a clear primary reference. Given the trend of

increasing melting points with longer carbon chains in fatty alcohols, the higher value is considered more likely to be accurate.

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **1-Nonacosanol**.

Melting Point Determination (Capillary Method)

This protocol describes the use of a modern digital melting point apparatus.

Apparatus:

- Digital melting point apparatus (e.g., Mel-Temp®)
- Capillary tubes (one end sealed)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **1-Nonacosanol** is finely ground into a powder using a mortar and pestle to ensure uniform packing.
- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and tapped gently on a hard surface to pack the solid into the sealed end. This process is repeated until a packed sample height of 2-3 mm is achieved.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** If the approximate melting point is unknown, a rapid heating ramp (10-20 °C/min) is used to get a preliminary estimate.

- **Accurate Determination:** A fresh sample is prepared. The apparatus is set to a starting temperature approximately 20 °C below the estimated melting point. The heating rate is slowed to 1-2 °C/min as the temperature approaches the melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The result is reported as a melting range.

Density Determination of a Waxy Solid (Wax-Coat Immersion Method)

This method is suitable for determining the density of solid, non-porous materials like **1-Nonacosanol**.

Apparatus:

- Analytical balance with a hook for suspended weighing
- Beaker large enough to fully submerge the sample
- A liquid of known density in which the solid is insoluble (e.g., water with a surfactant)
- Fine wire for suspending the sample

Procedure:

- **Dry Weight:** A solid piece of **1-Nonacosanol** is weighed in the air. This is the "dry weight."
- **Suspended Weight:** The solid is suspended from the balance hook via the fine wire and fully submerged in the beaker of liquid with known density. The weight is recorded as the "suspended weight."
- **Calculation:** The density (ρ) of the solid is calculated using the formula: $\rho_{\text{solid}} = (\text{Weight}_{\text{dry}} * \rho_{\text{liquid}}) / (\text{Weight}_{\text{dry}} - \text{Weight}_{\text{suspended}})$

Solubility Determination (Gravimetric Method)

This protocol determines the solubility of **1-Nonacosanol** in a given solvent.

Apparatus:

- Vials with sealed caps
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filter with a membrane compatible with the solvent)
- Evaporating dish

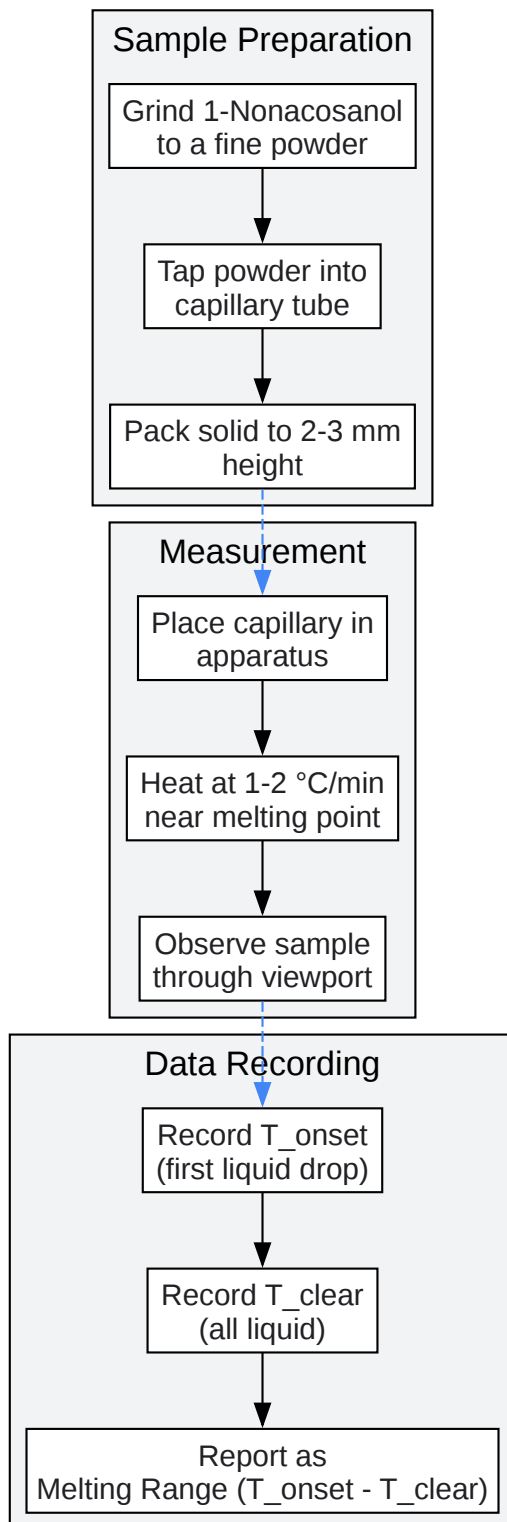
Procedure:

- **Sample Preparation:** An excess amount of **1-Nonacosanol** is added to a known volume of the chosen solvent in a sealed vial.
- **Equilibration:** The vial is placed in a constant temperature shaker bath and agitated for a prolonged period (e.g., 24-48 hours) to ensure the solution reaches saturation equilibrium.
- **Filtration:** A sample of the supernatant is carefully drawn and filtered to remove any undissolved solid.
- **Evaporation:** A known volume of the clear, saturated filtrate is transferred to a pre-weighed evaporating dish. The solvent is then evaporated under a gentle stream of nitrogen or in a vacuum oven until a constant weight of the dissolved solid is obtained.
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per volume of the solvent (e.g., in mg/mL).

Visualizations

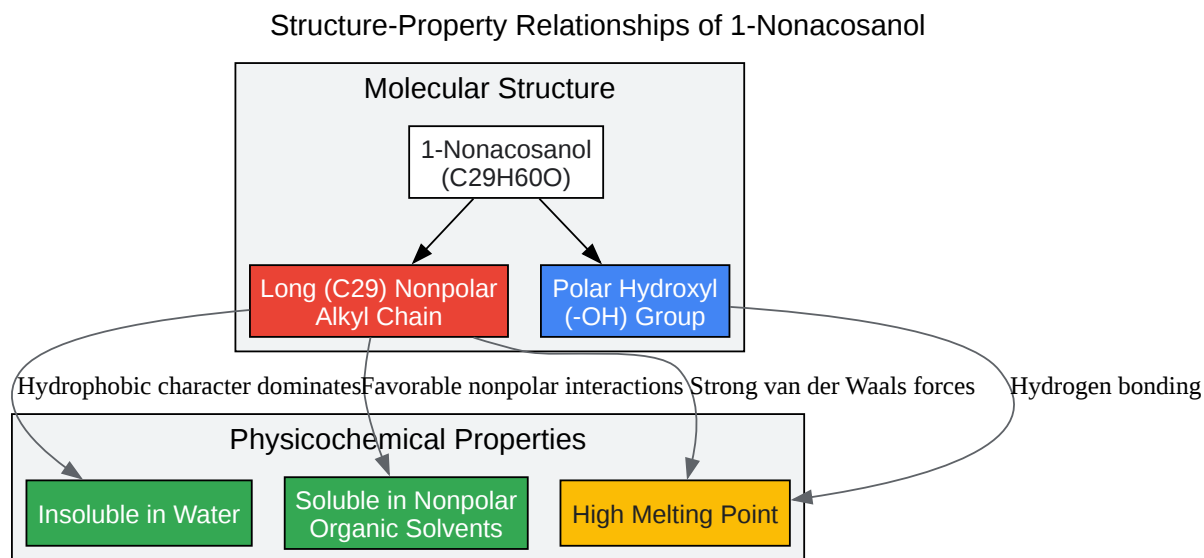
The following diagrams, created using the DOT language, illustrate a key experimental workflow and the fundamental structure-property relationships of **1-Nonacosanol**.

Experimental Workflow: Melting Point Determination



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Caption: Workflow for determining the melting point of **1-Nonacosanol**.



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Caption: Relationship between molecular structure and key properties.

Conclusion

1-Nonacosanol exhibits physicochemical properties characteristic of long-chain fatty alcohols: it is a high-melting, waxy solid with poor aqueous solubility and good solubility in nonpolar organic solvents. These properties are a direct consequence of its long, nonpolar alkyl chain and the presence of a terminal polar hydroxyl group capable of hydrogen bonding. While some specific experimental data, such as a definitive melting point and density, require further investigation to resolve discrepancies in the literature, the general behavior of this molecule is well-understood within the context of its chemical class. The provided experimental protocols offer a foundation for the precise and accurate determination of its properties in a laboratory setting.

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References

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Address: 3281 E Guasti Rd

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